

protocols for handling and storage of 3,5-Dinitrotoluene

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Compound of Interest

Compound Name: 3,5-Dinitrotoluene

Cat. No.: B012062

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Application Notes for 3,5-Dinitrotoluene

Introduction

3,5-Dinitrotoluene (3,5-DNT) is a chemical compound with the formula $C_7H_6N_2O_4$. It appears as a yellow crystalline solid.[1][2] This document provides essential protocols for the safe handling and storage of **3,5-Dinitrotoluene**, intended for researchers, scientists, and drug development professionals. Strict adherence to these guidelines is crucial to mitigate the risks associated with this hazardous chemical.

Hazard Summary

3,5-Dinitrotoluene is classified as a hazardous substance with the following primary concerns:

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[1][3][4]
- Carcinogenicity: May cause cancer.[1][4]
- Mutagenicity: Suspected of causing genetic defects.[1][3][4]
- Reproductive Toxicity: Suspected of damaging fertility.[1]
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.[1][4]

- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[3]

Protocols for Handling and Storage

1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **3,5-Dinitrotoluene**. The following table summarizes the required PPE:

Body Part	Protection	Specifications
Respiratory	Respirator	Required when dusts are generated. Use a NIOSH/MSHA or European Standard EN 149 approved respirator. For any detectable concentration, a self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is recommended.
Hands	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[5]
Eyes/Face	Safety goggles/Face shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Body	Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[5]

2. Engineering Controls

Proper engineering controls are essential to minimize exposure to **3,5-Dinitrotoluene**:

Control	Description
Ventilation	Use only outdoors or in a well-ventilated area.[3] [4] Local exhaust ventilation is recommended to control emissions at the source.
Containment	Should be handled in closed systems, if possible.[3]
Safety Stations	Eye wash stations and safety showers should be readily available in the immediate work area.

3. Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][5]
- Avoid contact with skin and eyes.[4]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[3][4]
- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke when using this product.[3][5]
- Pregnant or breastfeeding women must not handle this product.[3]
- Avoid release to the environment.[3]

4. Storage Protocols

Proper storage of **3,5-Dinitrotoluene** is critical to ensure safety and stability:

Parameter	Requirement
Container	Store in the original, tightly closed container.[3] [6]
Location	Store in a well-ventilated, dry place.[3] Store locked up.[3][6]
Temperature	For solutions, such as 100 µg/mL in Methanol:Acetonitrile (50:50), store frozen (<-10 °C).[7]
Incompatibilities	Store away from incompatible materials such as strong oxidizing agents, caustics, and metals like tin and zinc.[2][3][8]

5. First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure:

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of water.[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[5]
Ingestion	Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[3][5]

6. Spill and Disposal Procedures

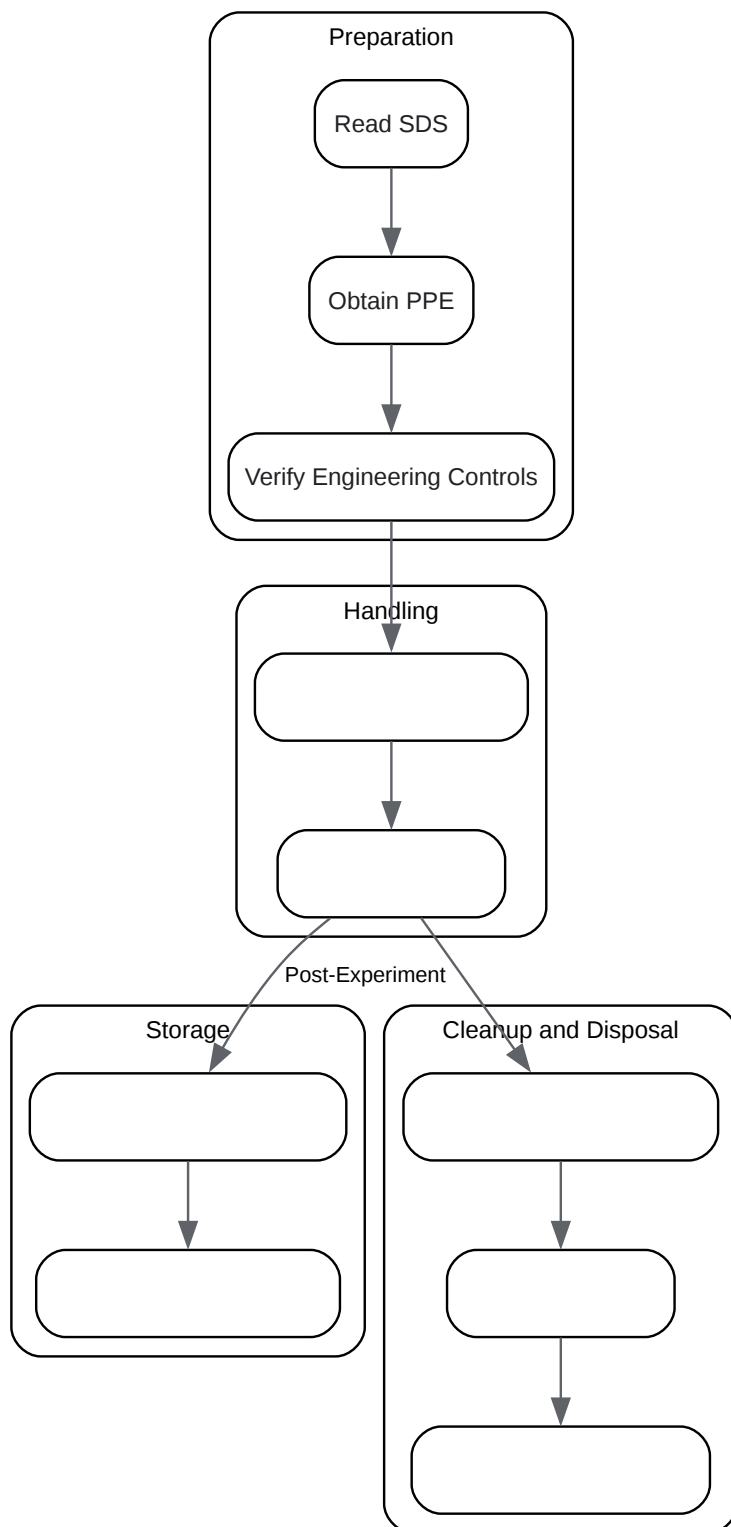
- Spill Response:

- Keep unnecessary personnel away.
- Wear appropriate protective equipment and clothing during clean-up.
- Avoid inhalation of dust.
- Prevent further leakage or spillage if safe to do so.
- Avoid dispersal of dust in the air.
- For small spills, sweep up or vacuum up spillage and collect in a suitable container for disposal.
- Clean the surface thoroughly to remove residual contamination.^[3]
- Disposal:
 - Dispose of contents/container in accordance with local, regional, national, and international regulations.^[3]

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **3,5-Dinitrotoluene**.

Workflow for Safe Handling and Storage of 3,5-Dinitrotoluene

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References

- 1. 3,5-Dinitrotoluene | C₇H₆N₂O₄ | CID 12067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dinitrotoluene | C₇H₆N₂O₄ | CID 11761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. dl.novachem.com.au [dl.novachem.com.au]
- 7. accustandard.com [accustandard.com]
- 8. restoredcdc.org [restoredcdc.org]
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